

# Bis(2-hexyldecyl) Adipate: A Technical Guide to a Bio-Based Plasticizer

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## Compound of Interest

Compound Name: *Bis(2-hexyldecyl) adipate*

Cat. No.: *B15466299*

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## Introduction

In the quest for sustainable alternatives to petroleum-derived chemicals, bio-based plasticizers have emerged as a critical area of research and development. These compounds, derived from renewable resources, offer the potential to reduce the environmental footprint of a vast array of consumer and industrial products. This technical guide provides an in-depth overview of **bis(2-hexyldecyl) adipate**, a high molecular weight adipate ester, as a representative bio-based chemical. While specific data for **bis(2-hexyldecyl) adipate** is not extensively available in public literature, this guide will extrapolate from established principles of bio-based chemical synthesis and the well-documented properties of a close structural analog, bis(2-ethylhexyl) adipate (DEHA).

This document is intended for researchers, scientists, and professionals in drug development and material science who are interested in the synthesis, properties, and applications of novel, sustainable chemical entities.

## Bio-Based Synthesis of Bis(2-hexyldecyl) Adipate

The "bio-based" designation of **bis(2-hexyldecyl) adipate** necessitates that its constituent parts, adipic acid and 2-hexyldecanol, are derived from renewable biomass. The following sections detail the established and emerging pathways for the synthesis of these precursors.

## Bio-Based Adipic Acid

Adipic acid, a C6 dicarboxylic acid, is a major industrial chemical traditionally produced from petroleum-based feedstocks. However, significant progress has been made in developing bio-based routes from carbohydrates. One of the most promising pathways starts with glucose, which can be sourced from starch, cellulose, or other sugars.

The conversion of glucose to adipic acid can be achieved through a multi-step chemo-catalytic process. A common route involves the oxidation of glucose to glucaric acid, followed by the hydrodeoxygenation (HDO) of glucaric acid to adipic acid.<sup>[1][2]</sup> Various catalysts have been explored for these transformations, including platinum, palladium, and rhenium-based systems.<sup>[1]</sup>

Another bio-based route to adipic acid involves the conversion of 5-hydroxymethylfurfural (HMF), a platform chemical derived from the dehydration of C6 sugars. HMF can be oxidized to 2,5-furandicarboxylic acid (FDCA), which is then hydrogenated and ring-opened to yield adipic acid.<sup>[3]</sup>

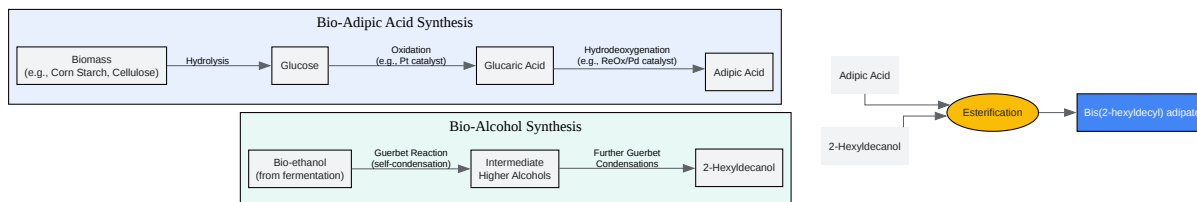
## Bio-Based 2-Hexyldecanol

2-Hexyldecanol is a C16 branched-chain primary alcohol. The Guerbet reaction provides a commercially viable route to such long-chain branched alcohols from shorter-chain, bio-derived alcohols like ethanol.<sup>[2][4][5]</sup> The reaction involves the self-condensation of a primary alcohol at elevated temperatures in the presence of a catalyst.

The synthesis of 2-hexyldecanol can be envisioned as a multi-step Guerbet condensation starting from bio-ethanol. The process involves a series of dehydrogenations, aldol condensations, dehydrations, and hydrogenations to build up the carbon chain.

## Esterification

The final step in the synthesis of **bis(2-hexyldecyl) adipate** is the esterification of adipic acid with two equivalents of 2-hexyldecanol. This is a reversible reaction that is typically driven to completion by removing the water formed as a byproduct, often through azeotropic distillation. The reaction is usually catalyzed by an acid, such as sulfuric acid or p-toluenesulfonic acid.



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Bio-based synthesis pathway for **Bis(2-hexyldecyl) adipate**.

## Physicochemical Properties

As **bis(2-hexyldecyl) adipate** is not a widely characterized compound, its physicochemical properties are estimated based on trends observed in homologous series of dialkyl adipates and by using bis(2-ethylhexyl) adipate (DEHA) as a reference.

General Trends with Increasing Alkyl Chain Length:

- Molecular Weight: Increases significantly.
- Boiling Point: Increases due to stronger van der Waals forces.
- Viscosity: Increases as larger molecules have greater resistance to flow.<sup>[6]</sup>
- Density: Tends to show a smaller, less predictable change.
- Water Solubility: Decreases due to the increasing size of the nonpolar alkyl chains.

The table below presents the known properties of DEHA as a baseline for comparison.

Property	Bis(2-ethylhexyl) adipate (DEHA)	Bis(2-hexyldecyl) adipate (Estimated)
CAS Number	103-23-1	N/A
Molecular Formula	C <sub>22</sub> H <sub>42</sub> O <sub>4</sub>	C <sub>38</sub> H <sub>74</sub> O <sub>4</sub>
Molecular Weight ( g/mol )	370.57	595.0
Appearance	Colorless to pale yellow oily liquid	Colorless to pale yellow oily liquid
Boiling Point (°C)	214 @ 5 mmHg	> 250 @ 5 mmHg
Melting Point (°C)	-67.8	< -20
Flash Point (°C)	196	> 200
Density (g/cm <sup>3</sup> at 20°C)	0.922	~0.91
Viscosity (mPa·s at 20°C)	13-15	Significantly higher
Water Solubility	Very slightly soluble	Insoluble

## Experimental Protocols

This section provides a representative experimental protocol for the synthesis of a long-chain dialkyl adipate, which can be adapted for the synthesis of **bis(2-hexyldecyl) adipate**.

### Synthesis of Bis(2-hexyldecyl) Adipate (Representative Protocol)

Materials:

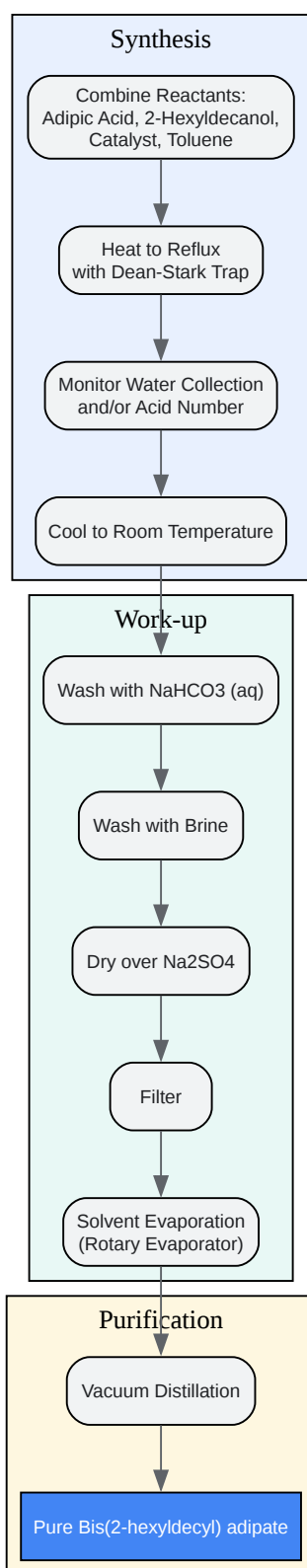
- Adipic acid (1.0 equivalent)
- 2-Hexyldecanol (2.1 equivalents)
- p-Toluenesulfonic acid monohydrate (0.02 equivalents)
- Toluene (as azeotroping agent)

## Apparatus:

- Round-bottom flask equipped with a Dean-Stark trap, condenser, magnetic stirrer, and heating mantle.

## Procedure:

- To the round-bottom flask, add adipic acid, 2-hexyldecanol, p-toluenesulfonic acid monohydrate, and toluene.
- Heat the reaction mixture to reflux with vigorous stirring. The water formed during the esterification will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, or until no more water is being evolved. The progress of the reaction can also be monitored by measuring the acid number of the reaction mixture.
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic phase with a saturated solution of sodium bicarbonate to neutralize the catalyst, followed by washing with brine.
- Dry the organic phase over anhydrous sodium sulfate.
- Filter the drying agent and remove the toluene under reduced pressure using a rotary evaporator.
- The crude product can be further purified by vacuum distillation to obtain the final **bis(2-hexyldecyl) adipate**.



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General experimental workflow for the synthesis of a dialkyl adipate.

## Potential Applications

Given its high molecular weight and branched alkyl chains, **bis(2-hexyldecyl) adipate** is expected to be a highly effective and permanent plasticizer. Its potential applications are likely to be in areas where low volatility, high thermal stability, and excellent low-temperature performance are required. These include:

- High-performance polymers: As a plasticizer for PVC, polyurethanes, and other polymers used in demanding applications.
- Lubricants and functional fluids: The long, branched alkyl chains suggest good lubricating properties and a wide operating temperature range.
- Cosmetics and personal care: As an emollient and solvent in various formulations.

## Safety and Toxicology

No specific toxicological data for **bis(2-hexyldecyl) adipate** is available. However, the toxicology of adipate esters is generally well-understood. For high molecular weight esters like this, the following trends are expected:

- Low acute toxicity: Due to their large size and low water solubility, they are poorly absorbed from the gastrointestinal tract and skin.
- Low volatility: This minimizes the risk of inhalation exposure.
- Good biodegradability: Adipate esters are generally considered to be readily biodegradable.

Bis(2-ethylhexyl) adipate (DEHA) has been extensively studied and is considered to have low toxicity. It is not classified as a human carcinogen. It is reasonable to assume that the higher molecular weight **bis(2-hexyldecyl) adipate** would exhibit an even more favorable toxicological profile due to its expected lower absorption and bioavailability. However, any new chemical would require thorough toxicological evaluation before commercial use.

Disclaimer: This technical guide is for informational purposes only and is based on extrapolations from available scientific literature. The synthesis and handling of any chemical should be performed by trained professionals with appropriate safety precautions. The

properties and toxicological profile of **bis(2-hexyldecyl) adipate** have not been empirically determined and should be treated as estimations.

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